

4-Formyl-2-hydroxybenzonitrile melting point and boiling point data

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Compound of Interest

Compound Name: 4-Formyl-2-hydroxybenzonitrile

CAS No.: 73289-83-5

Cat. No.: B1593057

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An In-Depth Technical Guide to the Thermal Properties of **4-Formyl-2-hydroxybenzonitrile**

Executive Summary

In the landscape of modern drug development, functionalized benzonitriles serve as critical building blocks for synthesizing complex therapeutics. **4-Formyl-2-hydroxybenzonitrile** (CAS: 73289-83-5), also known as 4-cyano-3-hydroxybenzaldehyde, is a highly reactive intermediate characterized by its unique arrangement of electron-withdrawing and hydrogen-bonding functional groups^[1]. It is prominently utilized in the synthesis of steroidal Selective Androgen Receptor Modulators (SARMs) and tissue-specific antiandrogens, which are critical for treating androgen-dependent diseases such as prostate cancer and androgenic alopecia^[2].

For researchers and formulation scientists, understanding the precise thermodynamic properties—specifically the melting point (MP) and boiling point (BP)—of this compound is non-negotiable. These parameters dictate the compound's behavior during high-temperature synthetic refluxes, purification via recrystallization, and long-term storage stability.

Physicochemical Profiling and Data Presentation

The thermal behavior of **4-formyl-2-hydroxybenzonitrile** is governed by its molecular weight (147.13 g/mol) and the dense packing of polar functional groups on the aromatic ring[1]. While empirical melting points can vary slightly based on the specific crystalline polymorph obtained during synthesis, predictive thermodynamic models provide highly accurate baselines for its boiling point and density[3].

Table 1: Key Physicochemical and Thermal Properties

Property	Value	Source / Method
CAS Number	73289-83-5	Standard Identifier[1]
Molecular Formula	C8H5NO2	PubChem[1]
Molecular Weight	147.13 g/mol	PubChem[1]
XLogP3 (Lipophilicity)	1.3	Computational[1]
Boiling Point	337.2 ± 32.0 °C	Predicted[3]
Melting Point	> 100 °C (Polymorph dependent)	Empirical DSC Requirement
Density	1.32 ± 0.1 g/cm ³	Predicted[3]

Thermodynamic Causality: The Role of Molecular Structure

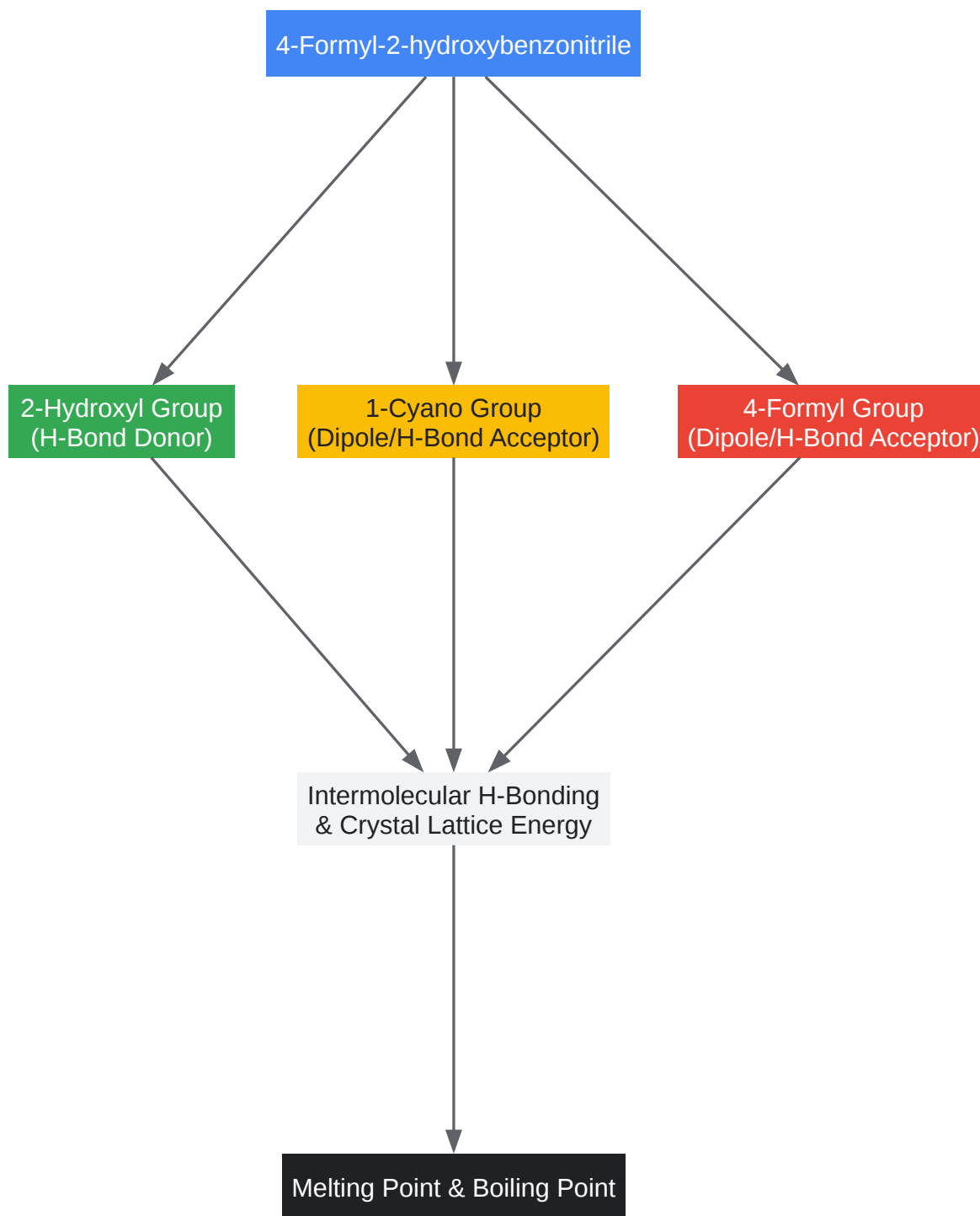
As an Application Scientist, it is crucial to look beyond the raw numbers and understand the causality of these thermal metrics. Why is the predicted boiling point of **4-formyl-2-hydroxybenzonitrile** exceptionally high (337.2 °C) for a relatively low molecular weight compound?

The answer lies in the synergistic effect of its functional groups:

- The Hydroxyl Group (-OH) at Position 2: Acts as a potent hydrogen-bond donor.
- The Cyano Group (-C≡N) at Position 1: Acts as a strong dipole and a hydrogen-bond acceptor.

- The Formyl Group (-CHO) at Position 4: Provides an additional highly polarized carbonyl oxygen that serves as a secondary hydrogen-bond acceptor.

This tri-functionalization creates a robust, three-dimensional intermolecular hydrogen-bonding network in the solid state. To transition from a solid to a liquid (melting), and subsequently from a liquid to a gas (boiling), a massive input of thermal energy is required to overcome these cohesive crystal lattice energies and dipole-dipole interactions.



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Caption: Logical relationship between functional groups and thermodynamic properties.

Experimental Workflows for Thermal Characterization

Because predictive models carry a margin of error (± 32.0 °C for the boiling point[3]), empirical validation is mandatory before utilizing **4-formyl-2-hydroxybenzonitrile** in temperature-sensitive reactions, such as the synthesis of steroidal antiandrogens[2]. Below are the self-validating protocols required to establish exact thermal parameters.

Protocol A: Melting Point Determination via Differential Scanning Calorimetry (DSC)

A self-validating DSC protocol ensures that the recorded melting point is free from artifacts caused by residual solvents or instrument drift.

Step-by-Step Methodology:

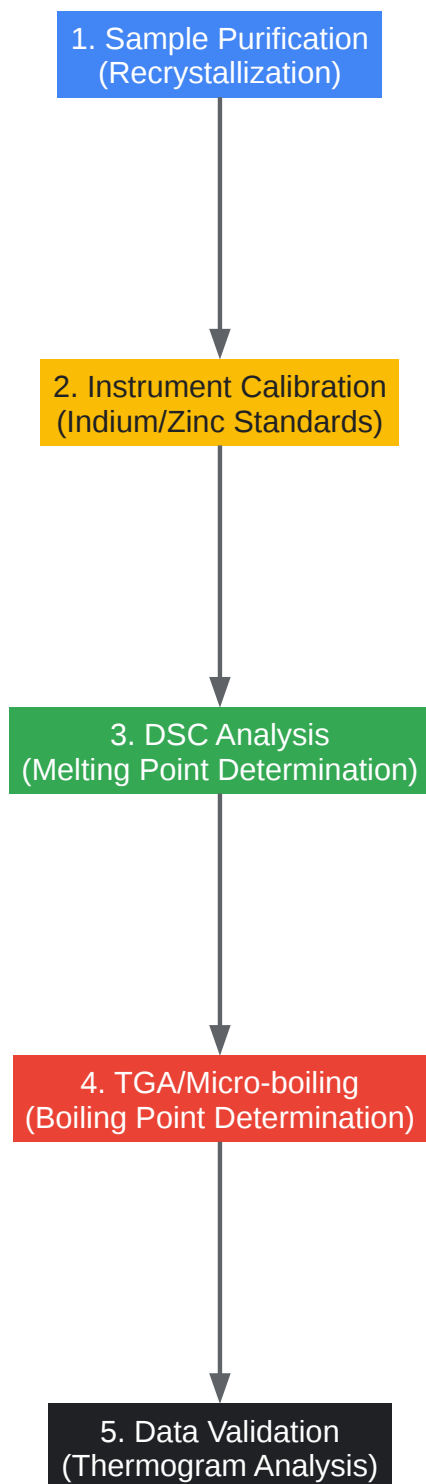
- Instrument Calibration (Self-Validation): Run a high-purity Indium standard (known MP: 156.6 °C) to calibrate the heat flow and temperature axes of the DSC.
- Sample Preparation: Weigh 2.0 to 5.0 mg of desiccated **4-formyl-2-hydroxybenzonitrile** into an aluminum crucible. Seal the crucible with a pinhole lid to allow any trapped moisture to escape without building pressure.
- Purge Gas: Establish a continuous flow of dry Nitrogen at 50 mL/min to prevent oxidative degradation during heating.
- Thermal Cycling:
 - Ramp 1: Heat from 25 °C to 100 °C at 10 °C/min to drive off residual moisture.
 - Cooling: Cool back to 25 °C at 10 °C/min.
 - Ramp 2 (Data Collection): Heat from 25 °C to 200 °C at 5 °C/min.
- Data Analysis: Identify the melting point as the extrapolated onset temperature of the primary endothermic peak during Ramp 2.

Protocol B: Boiling Point Determination via Thermogravimetric Analysis (TGA)

Given the high predicted boiling point ($>300\text{ }^{\circ}\text{C}$), traditional micro-capillary boiling point methods risk degrading the sample. TGA provides a safer, more accurate alternative.

Step-by-Step Methodology:

- **Baseline Correction:** Run an empty platinum pan through the intended temperature profile to establish a baseline.
- **Sample Loading:** Load 10 mg of the compound into the platinum pan.
- **Heating Profile:** Heat the sample from $25\text{ }^{\circ}\text{C}$ to $400\text{ }^{\circ}\text{C}$ at a controlled rate of $10\text{ }^{\circ}\text{C}/\text{min}$ under an inert Argon atmosphere.
- **Derivative Analysis (Self-Validation):** Plot the first derivative of the weight loss curve (DTG). The boiling point is identified as the onset of rapid, single-step mass loss that does not correspond to structural fragmentation (which can be verified by coupling the TGA to a Mass Spectrometer).



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Caption: Step-by-step workflow for the thermal characterization of benzonitrile derivatives.

Applications in Drug Development

The exact thermal profiling of **4-formyl-2-hydroxybenzonitrile** is highly relevant when it is utilized as a precursor. For example, in the synthesis of Helix 12 directed steroidal pharmaceutical products, the compound undergoes refluxing with pyridine hydrochloride to yield crude hydroxynitriles[2]. If the reaction temperature exceeds the thermal stability limits of the formyl or cyano groups, the yield of the target Selective Androgen Receptor Modulator (SARM) will drastically decrease due to side-product formation[2]. Knowing the exact melting and boiling points ensures that synthetic chemists can design reflux conditions that maximize kinetic energy without crossing the threshold into thermodynamic degradation.

References

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